

Technical Guide: Physical Properties of 2-Chloro-4,6-dimethoxypyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4,6-dimethoxypyrimidine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-4,6-dimethoxypyrimidine is a versatile heterocyclic compound of significant interest in the pharmaceutical and agrochemical industries.^[1] Its unique molecular structure, featuring a pyrimidine core with a chlorine atom and two methoxy groups, imparts favorable reactivity and solubility, making it a crucial intermediate in the synthesis of a wide range of bioactive molecules.^[1] This technical guide provides a comprehensive overview of the physical properties of **2-Chloro-4,6-dimethoxypyrimidine**, along with general experimental protocols for their determination, to support its application in research and development.

Molecular Structure and Identifiers

The structural representation and key identifiers of **2-Chloro-4,6-dimethoxypyrimidine** are provided below.

Identifier	Value
IUPAC Name	2-chloro-4,6-dimethoxypyrimidine
CAS Number	13223-25-1
Molecular Formula	C ₆ H ₇ ClN ₂ O ₂
SMILES	<chem>COC1=CC(=NC(=N1)Cl)OC</chem>
InChI	InChI=1S/C6H7ClN2O2/c1-10-4-3-5(11-2)9-6(7)8-4/h3H,1-2H3

Physical Properties

A summary of the key physical properties of **2-Chloro-4,6-dimethoxypyrimidine** is presented in the table below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
Molecular Weight	174.58 g/mol	[2]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	100-105 °C	[1]
Boiling Point	317.1 ± 22.0 °C at 760 mmHg	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Solubility	The two methoxy groups enhance its reactivity and solubility.	[1]
Flash Point	145.6 ± 22.3 °C	[1]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[1]
Refractive Index	1.511	[1]
Polar Surface Area	44.24 Å ²	[1]

Spectral Data

Spectroscopic data is critical for the structural elucidation and purity assessment of **2-Chloro-4,6-dimethoxypyrimidine**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are fundamental techniques for confirming the molecular structure. While specific spectra for this compound are not provided in the search results, related pyrimidine derivatives show characteristic shifts for the methoxy and pyrimidine ring protons and carbons.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of key physical properties are outlined below. These are generalized procedures and may require optimization based on the specific equipment and laboratory conditions.

Melting Point Determination

The melting point is a crucial indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[\[5\]](#)[\[6\]](#)
- Thermometer[\[5\]](#)

Procedure:

- Ensure the **2-Chloro-4,6-dimethoxypyrimidine** sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 1-2 mm by tapping the sealed end on a hard surface.[\[6\]](#)[\[7\]](#)
- Place the capillary tube in the heating block of the melting point apparatus.[\[5\]](#)

- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.^[5] A sharp melting range (0.5-1.0 °C) is indicative of high purity.

Boiling Point Determination (Micro Method)

For solid compounds, the boiling point is determined after melting.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath in a Thiele tube)^{[8][9]}

Procedure:

- Place a small amount of the liquid **2-Chloro-4,6-dimethoxypyrimidine** into a small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube with the sample.^[9]
- Attach the test tube to a thermometer.^{[8][9]}
- Immerse the assembly in a heating bath.
- Heat the bath gently. A stream of bubbles will emerge from the open end of the capillary tube as the liquid boils.^{[9][10]}
- Remove the heat source and allow the apparatus to cool slowly.

- The temperature at which the liquid just begins to be drawn into the capillary tube is the boiling point.[\[8\]](#)[\[9\]](#)

¹H NMR Spectroscopy

Apparatus:

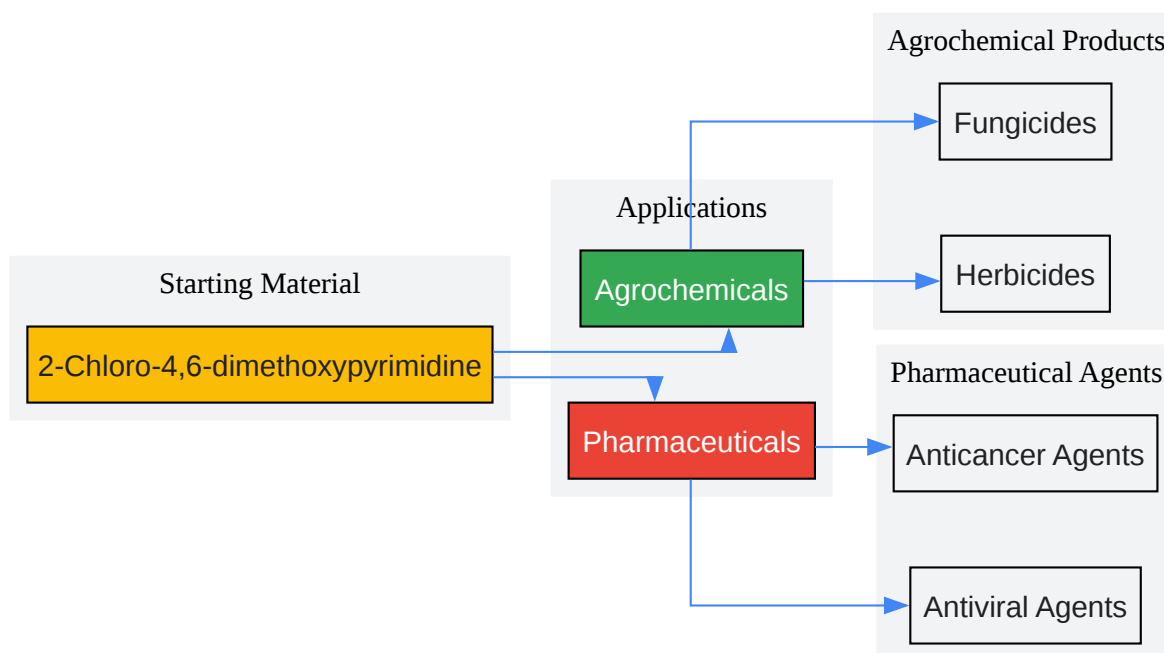
- NMR spectrometer
- NMR tube
- Deuterated solvent (e.g., Chloroform-d, CDCl₃)[\[11\]](#)
- Pipette

Procedure:

- Dissolve an appropriate amount of the **2-Chloro-4,6-dimethoxypyrimidine** sample in approximately 0.75 mL of a suitable deuterated solvent in a clean, dry vial.[\[11\]](#)
- Transfer the solution into an NMR tube. If there are any solid particulates, filter the solution through a cotton plug in a pipette.[\[11\]](#)
- Place the NMR tube in the spectrometer.
- Acquire the ¹H NMR spectrum according to the instrument's standard operating procedures.
- Process the data, which includes Fourier transformation, phase correction, and baseline correction.
- Integrate the peaks to determine the relative ratios of different protons in the molecule.[\[11\]](#)

Applications and Synthetic Utility

2-Chloro-4,6-dimethoxypyrimidine is a key building block in organic synthesis, primarily utilized as an intermediate in the production of agrochemicals and pharmaceuticals.[\[1\]](#)



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Caption: Synthetic utility of **2-Chloro-4,6-dimethoxypyrimidine**.

Its reactivity allows for nucleophilic substitution at the chlorine-bearing carbon, enabling the introduction of various functional groups to build more complex molecules.^[12] This versatility makes it an important precursor for pyrimidine salicylic acid series herbicides and various therapeutic agents.^[13]

Safety and Handling

2-Chloro-4,6-dimethoxypyrimidine is classified as harmful if swallowed and causes serious eye irritation.^[2] Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a chemical fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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